

# Application Notes and Protocols for SMER18

## Stock Solution Preparation

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### Compound of Interest

Compound Name: SMER18

Cat. No.: B15584289

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These application notes provide detailed protocols for the preparation, storage, and use of stock solutions of **SMER18**, a small molecule enhancer of rapamycin that induces autophagy independently of mTOR. Accurate preparation of this stock solution is critical for ensuring experimental reproducibility and obtaining reliable results in cellular and animal models.

## Chemical Properties and Storage

A summary of the key chemical properties and recommended storage conditions for **SMER18** is provided in the table below. Adherence to these guidelines is essential for maintaining the stability and activity of the compound.

Property	Value
Molecular Weight	287.74 g/mol
Formula	C <sub>16</sub> H <sub>14</sub> ClNO <sub>2</sub>
Appearance	Light yellow to yellow solid
Purity	>98% (recommended for research use)
Storage of Powder	-20°C for up to 3 years, 4°C for up to 2 years
Storage of Stock Solution	-80°C for up to 2 years, -20°C for up to 1 year

## Experimental Protocols

### Preparation of a High-Concentration SMER18 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **SMER18** in dimethyl sulfoxide (DMSO), which is the recommended solvent for this compound.<sup>[1]</sup>

Materials:

- **SMER18** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated balance
- Vortex mixer

Procedure:

- Determine the required amount of **SMER18**: Based on your desired stock concentration and volume, calculate the mass of **SMER18** needed. For example, to prepare 1 mL of a 100 mM stock solution:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 287.74 \text{ g/mol} = 0.028774 \text{ g} = 28.77 \text{ mg}$
- Weigh the **SMER18** powder: Carefully weigh the calculated amount of **SMER18** powder using a calibrated balance in a fume hood.
- Dissolve in DMSO: Add the appropriate volume of DMSO to the **SMER18** powder. For a 100 mM stock solution, add 1 mL of DMSO to 28.77 mg of **SMER18**.
- Ensure complete dissolution: Vortex the solution thoroughly until all the **SMER18** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid

dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles. **SMER18** is soluble in DMSO at concentrations of at least 100 mg/mL.<sup>[1]</sup>

- Aliquot and store: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).<sup>[1]</sup>

Stock Solution Preparation Table (for different concentrations):<sup>[1]</sup>

Desired Concentration	Volume of DMSO to add to 1 mg of SMER18	Volume of DMSO to add to 5 mg of SMER18	Volume of DMSO to add to 10 mg of SMER18
1 mM	3.4754 mL	17.3768 mL	34.7536 mL
5 mM	0.6951 mL	3.4754 mL	6.9507 mL
10 mM	0.3475 mL	1.7377 mL	3.4754 mL

## Preparation of a Working Solution for In Vitro Cell-Based Assays

This protocol outlines the dilution of the high-concentration DMSO stock solution to prepare a working solution for treating cells in culture.

Materials:

- High-concentration **SMER18** stock solution in DMSO
- Appropriate cell culture medium
- Sterile serological pipettes and pipette tips

Procedure:

- Thaw the stock solution: Thaw a single aliquot of the high-concentration **SMER18** stock solution at room temperature.

- Calculate the required volume of stock solution: Determine the volume of the stock solution needed to achieve the desired final concentration in your cell culture medium. For example, to prepare 1 mL of a 10  $\mu$ M working solution from a 100 mM stock:
  - (Initial Concentration) x (Initial Volume) = (Final Concentration) x (Final Volume)
  - (100,000  $\mu$ M) x (Initial Volume) = (10  $\mu$ M) x (1000  $\mu$ L)
  - Initial Volume = (10  $\mu$ M x 1000  $\mu$ L) / 100,000  $\mu$ M = 0.1  $\mu$ L
- Dilute the stock solution: Directly add the calculated volume of the **SMER18** stock solution to the pre-warmed cell culture medium. It is recommended to perform a serial dilution if the required volume of the stock solution is too small to pipette accurately. For instance, first, dilute the 100 mM stock 1:100 in DMSO to get a 1 mM solution, and then add 10  $\mu$ L of the 1 mM solution to 1 mL of media.
- Mix and apply to cells: Gently mix the working solution by inverting the tube or pipetting up and down. Add the final working solution to your cell culture plates. Ensure the final concentration of DMSO in the cell culture medium is low (typically  $\leq 0.1\%$ ) to avoid solvent-induced cytotoxicity.

## Preparation of a Suspended Solution for In Vivo Experiments

This protocol details the preparation of a suspended **SMER18** solution suitable for oral or intraperitoneal injection in animal models.<sup>[1]</sup>

Materials:

- High-concentration **SMER18** stock solution in DMSO (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)

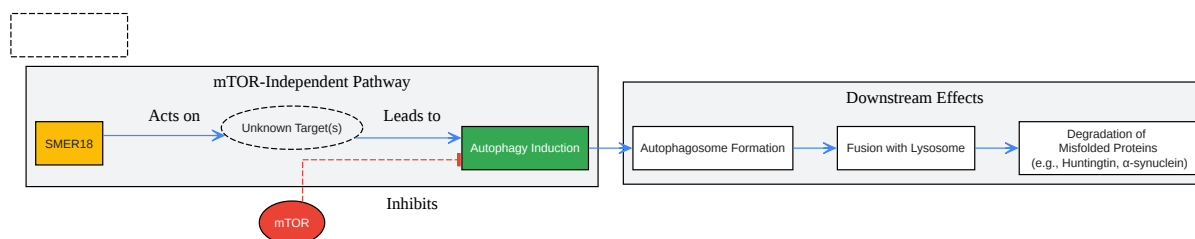
- Sterile tubes and syringes

#### Procedure:

- Prepare the vehicle components: The final formulation will consist of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Combine DMSO and PEG300: In a sterile tube, add the required volume of the high-concentration **SMER18** DMSO stock solution to the PEG300. For example, to prepare 1 mL of a 2.5 mg/mL suspended solution, add 100  $\mu$ L of a 25 mg/mL **SMER18** stock in DMSO to 400  $\mu$ L of PEG300. Mix thoroughly until a homogenous solution is formed.
- Add Tween-80: To the DMSO and PEG300 mixture, add 50  $\mu$ L of Tween-80 and mix well.
- Add Saline: Finally, add 450  $\mu$ L of saline to the mixture to bring the total volume to 1 mL. The final concentration of **SMER18** in this suspension will be 2.5 mg/mL.
- Vortex and use: Vortex the final suspension thoroughly before each use to ensure a uniform distribution of the compound. This suspended solution can be used for oral and intraperitoneal injections.[\[1\]](#)

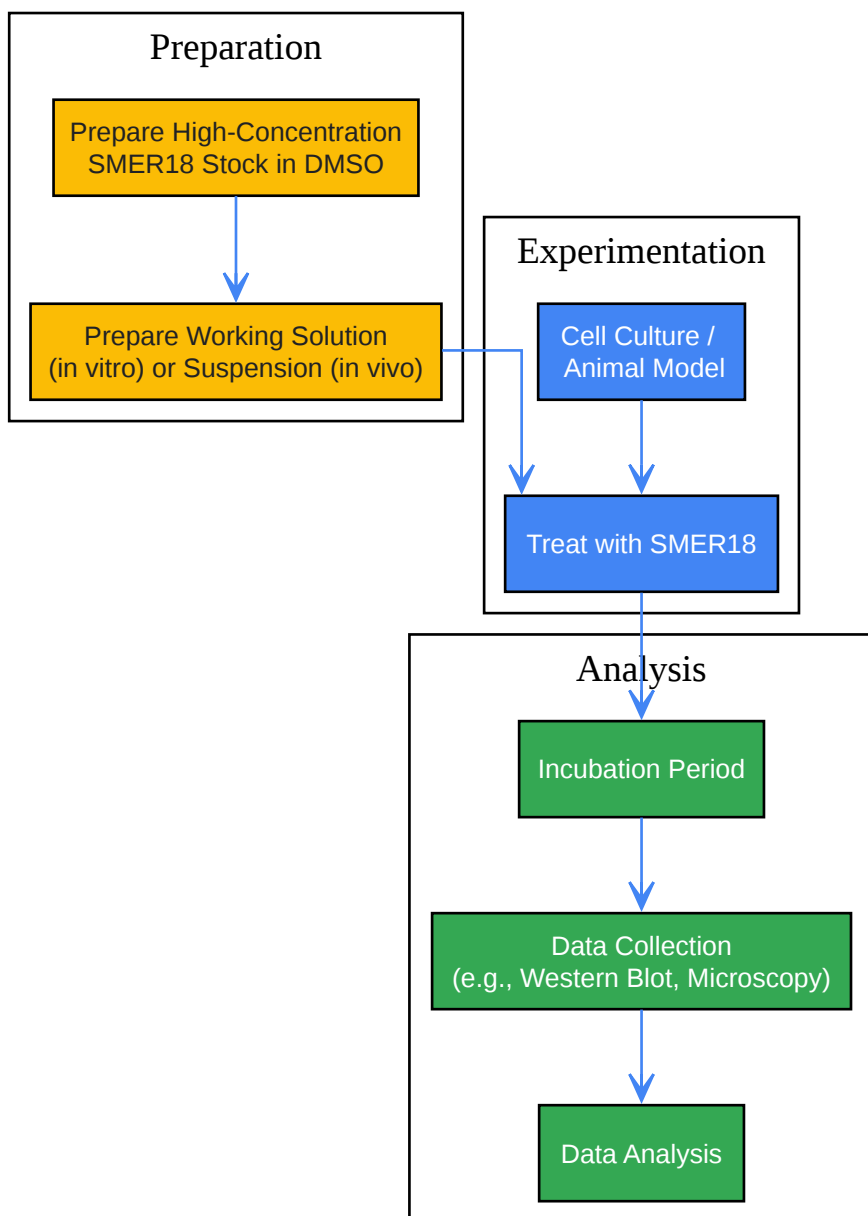
## Visualizations

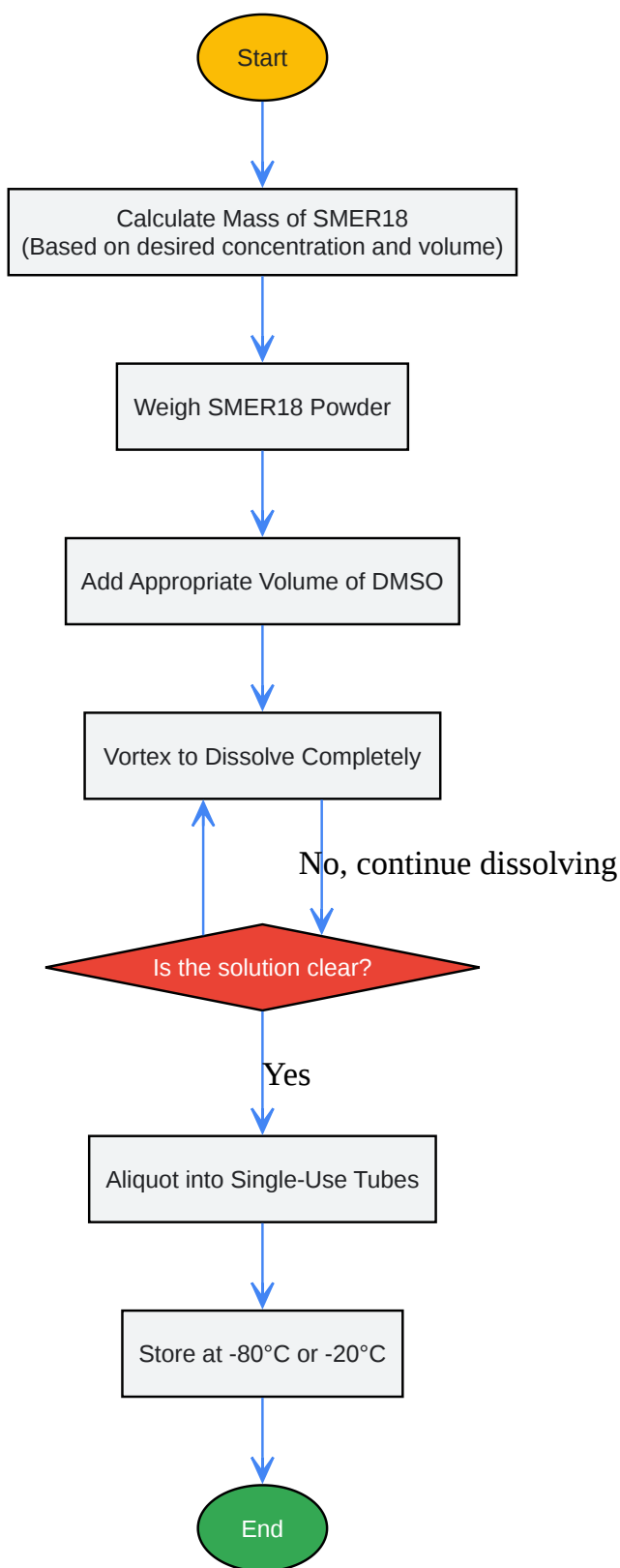
Below are diagrams illustrating the signaling pathway of **SMER18**, a typical experimental workflow, and the logical steps for stock solution preparation.



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Caption: mTOR-independent signaling pathway of **SMER18** in autophagy induction.





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## References

- 1. medchemexpress.com [medchemexpress.com]
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